

# Technical Guide: **tert-Butyl N-(1-cyanoethyl)carbamate**

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## Compound of Interest

Compound Name:	<i>tert</i> -butyl <i>N</i> -(1-cyanoethyl)carbamate
Cat. No.:	B131862

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-butyl N-(1-cyanoethyl)carbamate**, a valuable building block in organic synthesis, particularly in the preparation of non-canonical amino acids and other nitrogen-containing compounds. This document details its chemical properties, a representative synthetic protocol, and its structural representation.

## Core Compound Properties

**tert-Butyl N-(1-cyanoethyl)carbamate** is a carbamate-protected aminonitrile. The *tert*-butoxycarbonyl (Boc) protecting group is of significant utility in multi-step organic synthesis due to its stability in a wide range of reaction conditions and its facile removal under acidic conditions.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	170.21 g/mol	<a href="#">[1]</a>
CAS Number	141041-80-7	<a href="#">[1]</a>
SMILES	CC(C#N)NC(=O)OC(C)(C)C	<a href="#">[1]</a>

## Synthesis of **tert-Butyl N-(1-cyanoethyl)carbamate**

A specific, detailed experimental protocol for the synthesis of **tert-butyl N-(1-cyanoethyl)carbamate** is not widely reported in peer-reviewed literature. However, its synthesis can be achieved through a modified Strecker reaction, a well-established method for the preparation of  $\alpha$ -aminonitriles. This three-component reaction involves an aldehyde, an amine (or its protected form), and a cyanide source.

## Representative Experimental Protocol: Modified Strecker Reaction

This protocol is a representative example for the synthesis of N-Boc protected  $\alpha$ -aminonitriles and is adapted for the specific target compound.

### Materials:

- Acetaldehyde
- *tert*-Butyl carbamate
- Potassium cyanide (KCN)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Dichloromethane (DCM))
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Deionized water
- Brine solution

- Ethyl acetate
- Hexanes

Procedure:

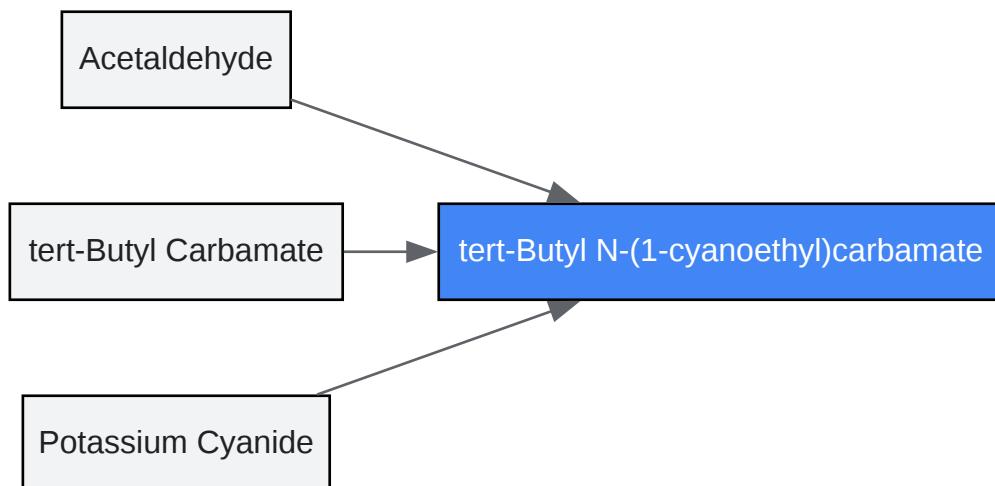
- Reaction Setup: In a flame-dried, round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve tert-butyl carbamate (1.0 equivalent) in the anhydrous solvent.
- Addition of Reagents: To the stirred solution, add acetaldehyde (1.1 equivalents). Cool the mixture to 0 °C using an ice bath.
- Cyanide Addition: In a separate flask, carefully prepare a solution of potassium cyanide (1.2 equivalents) in a minimal amount of deionized water. Caution: Potassium cyanide is highly toxic. Handle with extreme care in a well-ventilated fume hood and follow all institutional safety protocols. Slowly add the aqueous KCN solution to the reaction mixture at 0 °C.
- Reaction Progression: Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x volume of the aqueous layer).
- Purification: Combine the organic layers and wash with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Final Purification: The crude **tert-butyl N-(1-cyanoethyl)carbamate** can be further purified by flash column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent.

## Visual Representations

### Molecular Structure of **tert-Butyl N-(1-cyanoethyl)carbamate**

Caption: 2D representation of **tert-butyl N-(1-cyanoethyl)carbamate**.

## Synthetic Pathway: Modified Strecker Reaction



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Caption: General synthetic scheme for **tert-butyl N-(1-cyanoethyl)carbamate**.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)